

Technical Safety & Handling Guide: 2-(Difluoromethyl)-6-fluorophenol

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Compound of Interest

Compound Name: 2-(Difluoromethyl)-6-fluorophenol

Cat. No.: B13203903

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CAS: 1240257-25-3 Formula: $C_7H_5F_3O$ Class: Fluorinated Phenol / Bioisostere Intermediate^[1]

Part 1: Executive Technical Summary

For the attention of: Medicinal Chemists, Process Safety Engineers, and HSE Officers.

This guide defines the operational envelope for **2-(Difluoromethyl)-6-fluorophenol**, a specialized intermediate often employed in drug discovery to introduce lipophilic hydrogen bond donors.^[1] Unlike standard phenols, the presence of the difluoromethyl (

) group at the ortho position, combined with a fluorine atom at the C6 position, significantly alters the compound's lipophilicity and acidity.^[1]

Critical Safety Axiom: While specific toxicological data for this exact CAS is sparse, Structure-Activity Relationship (SAR) protocols mandate that it be handled as a High-Potency Corrosive. ^[1] The lipophilic fluorine substituents facilitate rapid dermal absorption, potentially accelerating systemic phenol toxicity compared to non-fluorinated analogues.

Part 2: Physicochemical & Hazard Profile^[2] Predicted & Experimental Properties

Data aggregated from structural analogues (2,6-difluorophenol and 2-trifluoromethylphenol) where specific experimental values are absent.^[1]

Property	Value / Description	Operational Implication
Physical State	Low-melting solid or liquid (Ambient)	May liquefy during handling; requires secondary containment for both phases. ^[1]
Molecular Weight	162.11 g/mol	N/A
Acidity (pKa)	~7.5 – 8.2 (Predicted)	More acidic than phenol (pKa 10). High potential for chemical burns. ^[2]
Lipophilicity	High ()	Rapid skin penetration; gloves must be selected for chemical resistance, not just splash protection.
Volatility	Moderate	Vapors are likely irritating/corrosive. Fume hood mandatory.

GHS Hazard Classification (Derived)

Based on the conservative "Worst-Case" scenario for fluorophenols.^[1]

- H301/H302: Toxic/Harmful if swallowed.
- H311/H312: Toxic/Harmful in contact with skin.
- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation.

Part 3: Operational Safety Protocols (The Self-Validating System)

To ensure Trustworthiness and Scientific Integrity, we utilize a "Self-Validating" workflow. This means the safety of the protocol is verified during the procedure, not just assumed.

Engineering Controls & PPE

The Causality: Phenols anesthetize the skin (numbing effect), meaning a researcher may be burned without feeling pain initially. The

group enhances lipid solubility, speeding up this process.

- Primary Barrier: Chemical Fume Hood (Face velocity > 0.5 m/s).
- Glove Protocol (Critical):
 - Inner Layer: Nitrile (4 mil) - for dexterity.^[1]
 - Outer Layer: Laminate Film (e.g., Silver Shield) or thick Neoprene. Standard nitrile degrades rapidly against fluorinated phenols.
 - Validation: Check outer gloves for discoloration or swelling every 30 minutes.
- Respiratory: If working outside a hood (not recommended) or with aerosols, use a full-face respirator with ABEK-P3 cartridges.^[1]

Handling & Synthesis Workflow

Context: This compound is often synthesized via radical difluoromethylation or used as a nucleophile in

reactions.

Step-by-Step Protocol:

- Preparation: Pre-weigh reagents in a closed vessel. Prepare a "Quench Station" (see 3.3) before opening the bottle.

- Transfer: Use positive displacement pipettes for liquids to prevent dripping. If solid, use anti-static weighing boats, as fluorinated solids are prone to static charge.
- Reaction Monitoring:
 - Validation: Do not rely solely on LCMS. Use TLC with a UV lamp. Phenols often streak; adding a drop of acetic acid to the eluent sharpens the spot.[\[1\]](#)
- Waste Management: Segregate as "Halogenated Organic - Highly Toxic." Do not mix with strong oxidizers (e.g., nitric acid) as fluorophenols can form unstable intermediates.

Decontamination & Spill Management

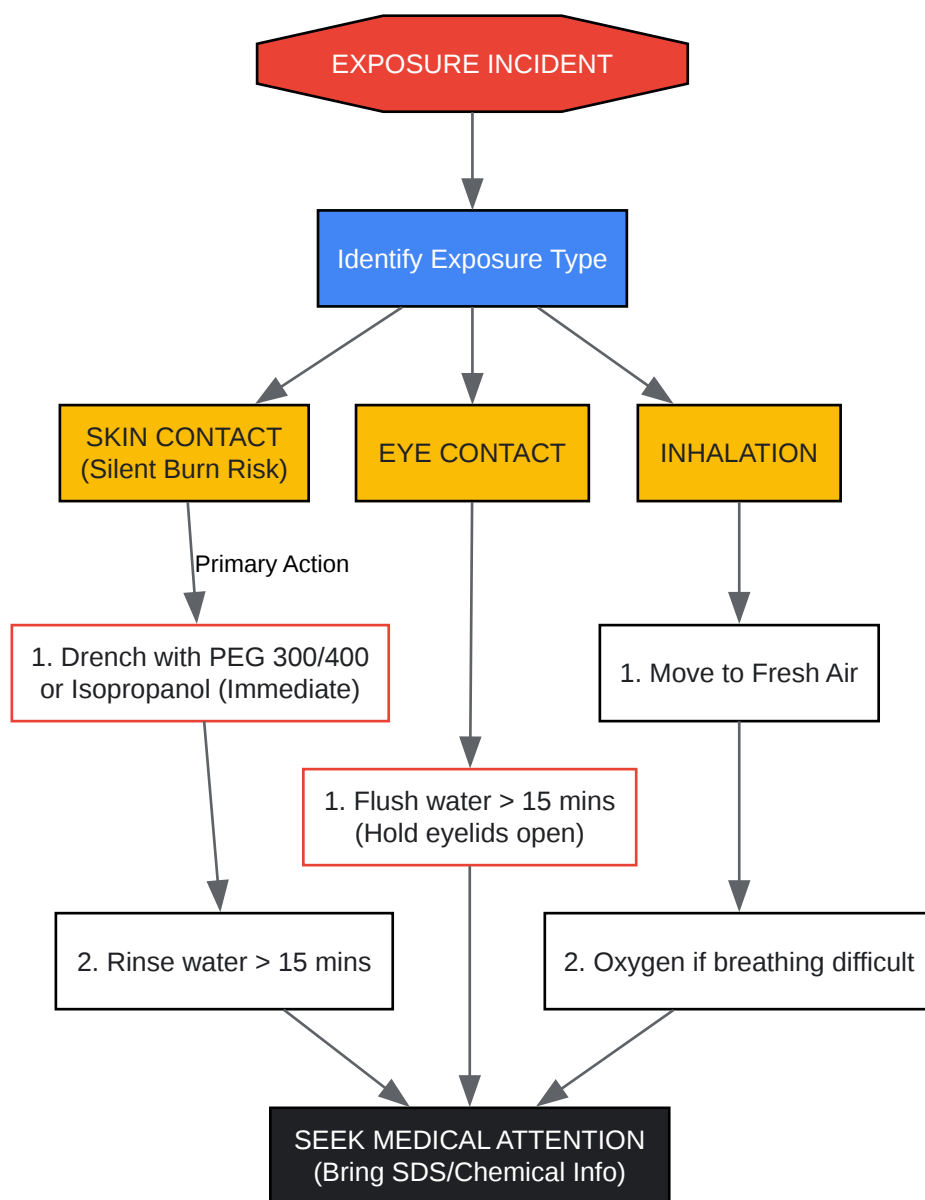
The Mechanism: Water alone is insufficient for phenol decontamination due to its limited solubility and the compound's affinity for skin lipids. PEG 300/400 (Polyethylene Glycol) acts as a solvent sink, extracting the phenol from the skin.

Self-Validating Clean-Up:

- Absorb liquid spills with Vermiculite or specific organic spill pads.
- Wash the surface with a dilute surfactant/base solution.
- Validation Test: Swipe the cleaned area with a generic pH strip or a paper soaked in dilute (Ferric Chloride).
 - Result: If the paper turns purple/violet, phenolic residues remain. Repeat cleaning.[\[2\]](#)

Part 4: Emergency Response Logic

The following diagram illustrates the critical decision pathways for exposure response.



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Caption: Critical response workflow emphasizing PEG decontamination for dermal exposure to fluorinated phenols.

Part 5: Synthesis & Application Context[7][8][9]

Bioisosteric Utility

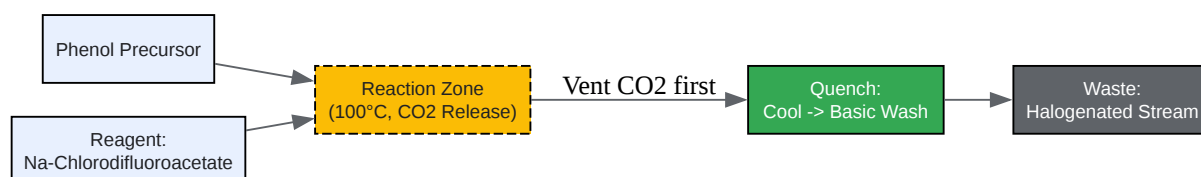
In drug design, the **2-(Difluoromethyl)-6-fluorophenol** motif serves as a lipophilic bioisostere for carboxylic acids or traditional phenols.[1] The

group acts as a weak hydrogen bond donor, while the fluorine modulates metabolic stability (blocking the C6 position from oxidation).[1]

Synthesis Safety (Radical Difluoromethylation)

A common route to access this motif involves the difluoromethylation of phenols.

- Reagent: Sodium chlorodifluoroacetate () or similar difluorocarbene precursors.
- Hazard: These reactions often require high temperatures (90-120°C) to generate the carbene.[1]
- Control: Ensure the reaction vessel is rated for pressure if running in a closed system, as decarboxylation releases



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Caption: Simplified workflow for difluoromethylation, highlighting the CO2 off-gassing hazard.

References

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